

Application Notes and Protocols for ZMYND19

Antibody Selection and Validation in Immunohistochemistry

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Compound of Interest

Compound Name: *Zndm19*

Cat. No.: *B15564386*

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Introduction to ZMYND19

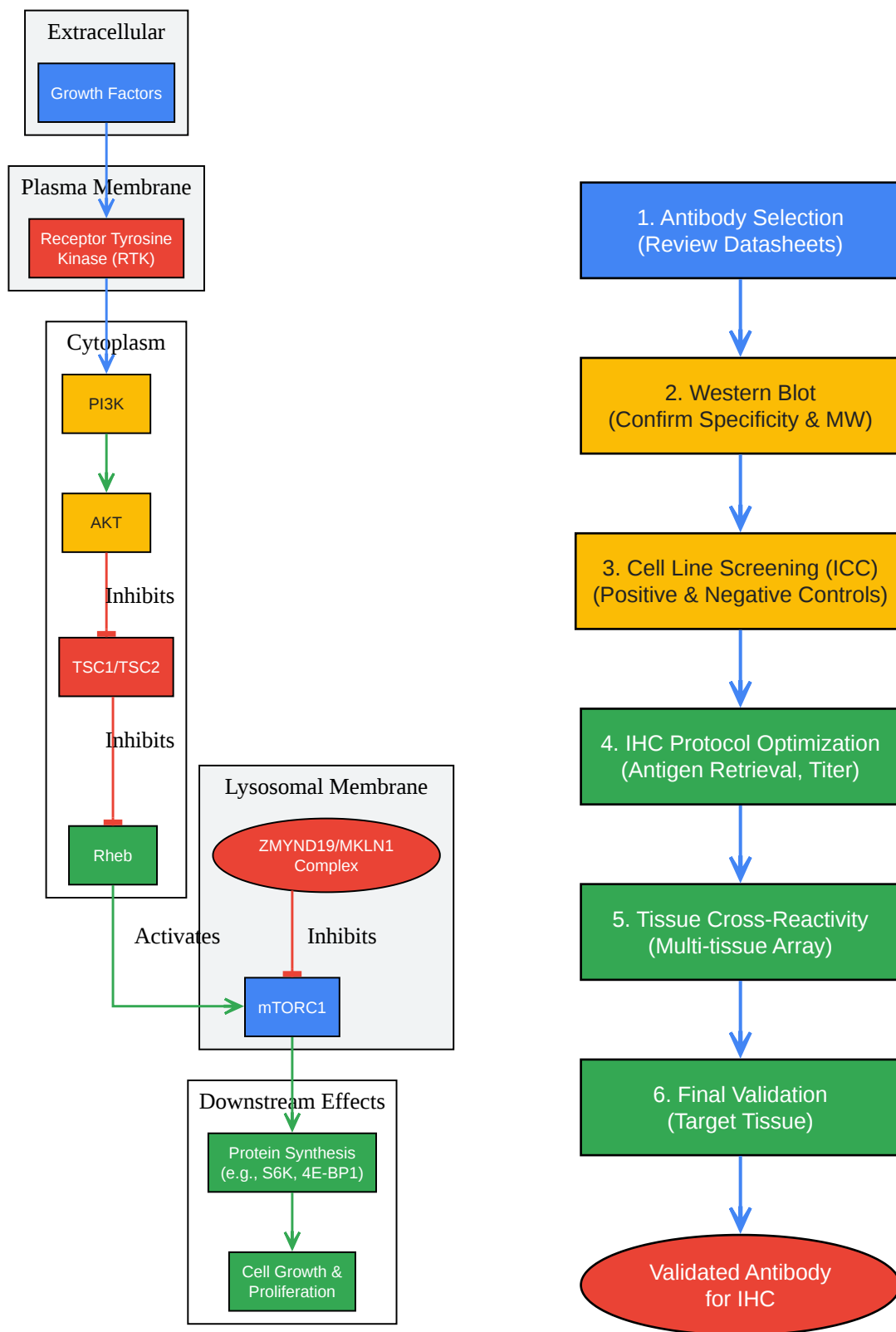
Zinc finger MYND-type containing 19 (ZMYND19), also known as MIZIP, is a protein that has been identified as a negative regulator of the mTORC1 signaling pathway. It is understood to associate with MKLN1 on the outer lysosomal membranes to inhibit mTORC1.[1] ZMYND19 has a reported molecular weight of approximately 26.4 kDa.[2] Subcellularly, it has been localized to the Golgi apparatus and vesicles.[3][4] Immunohistochemical studies have shown general cytoplasmic and membranous expression in various tissues.[3][5] Given its role in the crucial mTORC1 pathway, which is often dysregulated in cancer and other diseases, ZMYND19 is a protein of significant interest for research and therapeutic development.

Accurate detection of ZMYND19 in tissues using immunohistochemistry (IHC) is critical for these studies. This document provides a comprehensive guide to selecting and validating ZMYND19 antibodies for IHC applications, ensuring reliable and reproducible results.

ZMYND19 in the mTORC1 Signaling Pathway

The mechanistic target of rapamycin complex 1 (mTORC1) is a central regulator of cell growth, proliferation, and metabolism.[6][7][8][9][10] It integrates signals from growth factors, nutrients, and energy status to control protein synthesis and other anabolic processes. ZMYND19, in

concert with MKLN1, acts as a brake on this pathway at the lysosomal surface, representing a key regulatory node.



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References

- 1. Gene - ZMYND19 [maayanlab.cloud]
- 2. biocompare.com [biocompare.com]
- 3. ZMYND19 protein expression summary - The Human Protein Atlas [proteintlas.org]
- 4. Subcellular - ZMYND19 - The Human Protein Atlas [proteintlas.org]
- 5. Brain tissue expression of ZMYND19 - Summary - The Human Protein Atlas [proteintlas.org]
- 6. mTOR - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. A comprehensive map of the mTOR signaling network - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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